

Application Notes and Protocols for Click Chemistry Reactions Involving 1,4-Diethynylbenzene

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Compound of Interest

Compound Name: 1,4-Diethynylbenzene

Cat. No.: B1207667

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Diethynylbenzene (DEB) is a rigid, symmetrical aromatic compound featuring two terminal alkyne groups.^[1] This structure makes it an exceptionally valuable and versatile building block in the field of click chemistry, particularly in the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). The CuAAC reaction is renowned for its high efficiency, selectivity, and biocompatibility, forming a stable 1,2,3-triazole linkage.^{[2][3][4]} The bifunctional nature of **1,4-diethynylbenzene** allows it to act as a linear, rigid linker or cross-linker in the synthesis of a wide array of functional materials, polymers, and bioconjugates. Its applications span materials science, organic electronics, and drug development.^[1]

These notes provide an overview of the key applications of **1,4-diethynylbenzene** in click chemistry and detailed protocols for its use in polymerization and bioconjugation.

Physicochemical Properties of 1,4-Diethynylbenzene

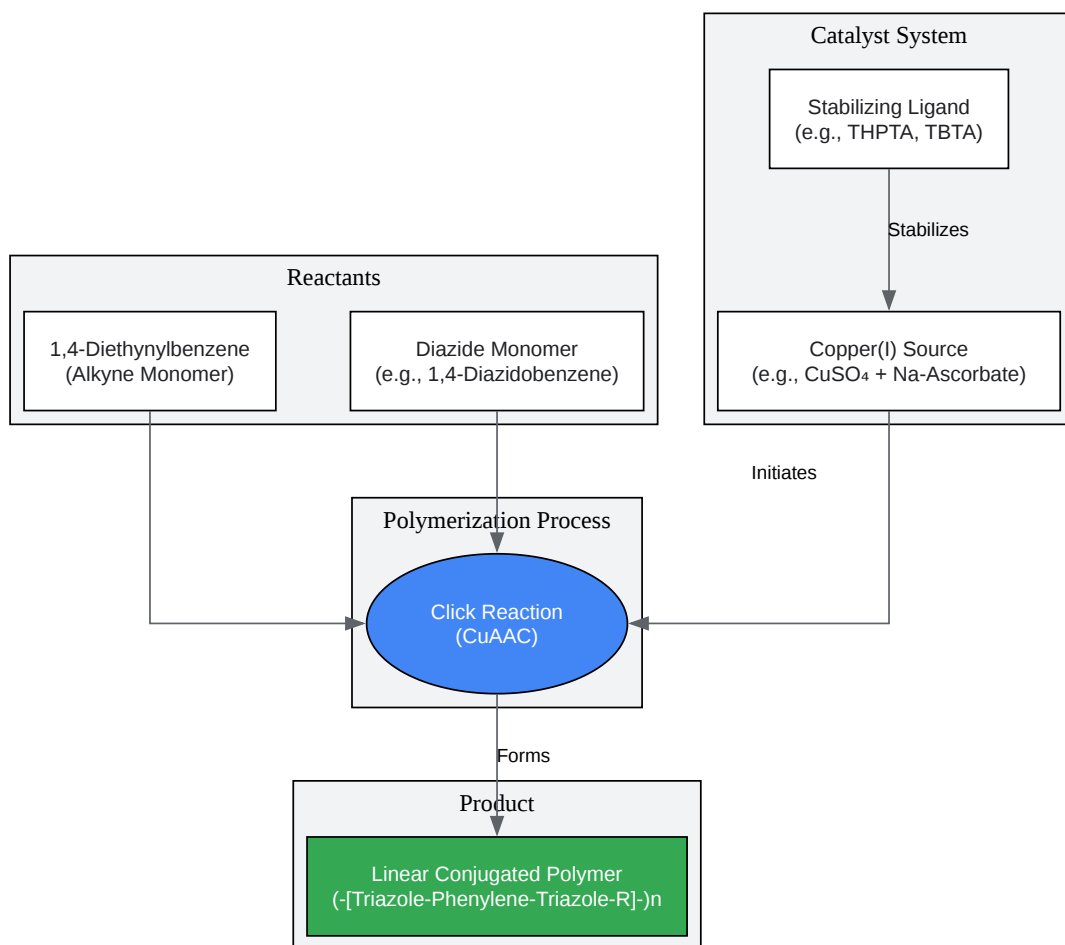
The fundamental properties of **1,4-diethynylbenzene** are summarized below, providing essential data for experimental design.

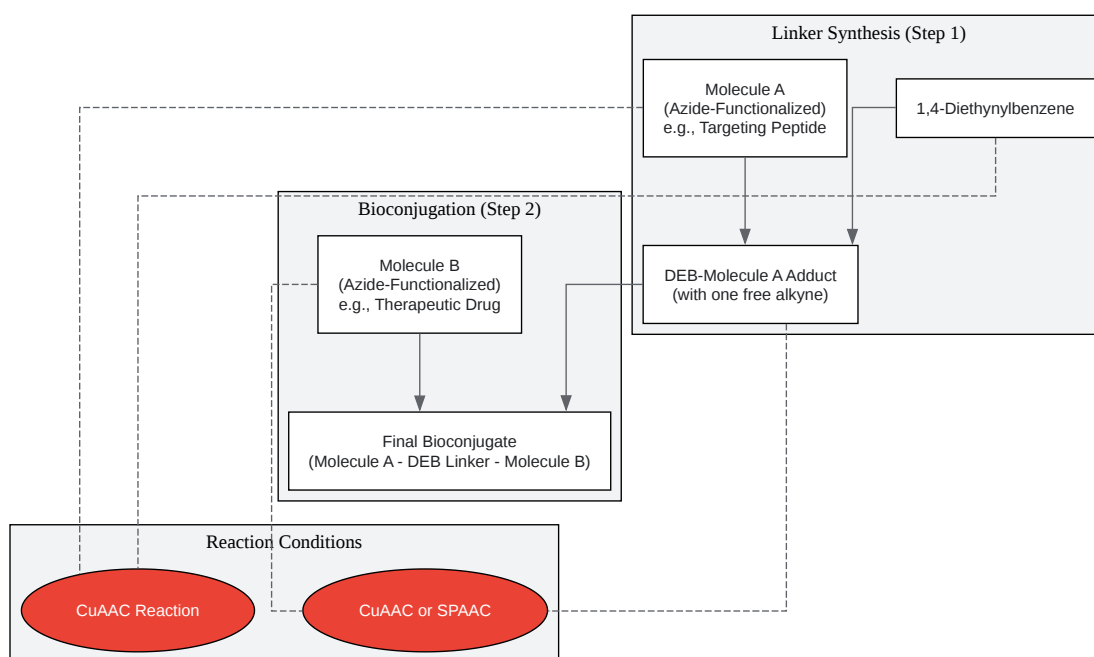
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₆	[1]
Molecular Weight	126.16 g/mol	[1][5]
Appearance	Crystalline solid	[1]
Melting Point	94–98 °C	[1]
Boiling Point	182.8±23.0 °C (predicted)	[1]
SMILES	<chem>C#Cc1ccc(cc1)C#C</chem>	[1]
InChI Key	MVLGANVFCMOJHR-UHFFFAOYSA-N	[1]
Storage Temperature	2-8°C, under inert gas	

Key Applications and Experimental Protocols

Synthesis of Conjugated Polymers

1,4-Diethynylbenzene is a primary monomer for synthesizing conjugated polymers and microporous networks.[1][6] The rigid phenylene-ethynylene backbone imparts desirable properties such as high thermal stability and conductivity, making these polymers suitable for applications in organic electronics, photonics, and as molecular wires.[1][7] The CuAAC reaction provides a highly efficient method for step-growth polymerization by reacting **1,4-diethynylbenzene** with various diazide monomers.





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